

# Available Data on Tubulin Polymerization-IN-36

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## Compound Focus: Tubulin polymerization-IN-36

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The following table consolidates the *in vitro* experimental data for **Tubulin polymerization-IN-36** from the search results [1].

Assay/Cell Line	Experimental Measure	Result
Biochemical Assay	Tubulin Polymerization Inhibition (IC <sub>50</sub> )	2.8 µM
Biochemical Assay	Inhibition of Colchicine Binding (at 5 µM)	88%
Cytotoxicity (MCF-7 cells)	Antiproliferative Activity (IC <sub>50</sub> )	0.29 µM
Cell Proliferation (VL51 cells)	Antiproliferative Activity (IC <sub>50</sub> )	0.02 - 0.04 µM
Cell Proliferation (MINO cells)	Antiproliferative Activity (IC <sub>50</sub> )	0.02 - 0.04 µM
Cell Proliferation (VL51 cells)	Cell Proliferation (at 1 µM for 72h)	Reduced to 38%
Cell Proliferation (MINO cells)	Cell Proliferation (at 1 µM for 72h)	Reduced to 0.8%
Cell Proliferation (HBL1 cells)	Cell Proliferation (at 1 µM for 72h)	Reduced to 7.1%
Cell Proliferation (SU-DHL-10 cells)	Cell Proliferation (at 1 µM for 72h)	Reduced to 30.5%

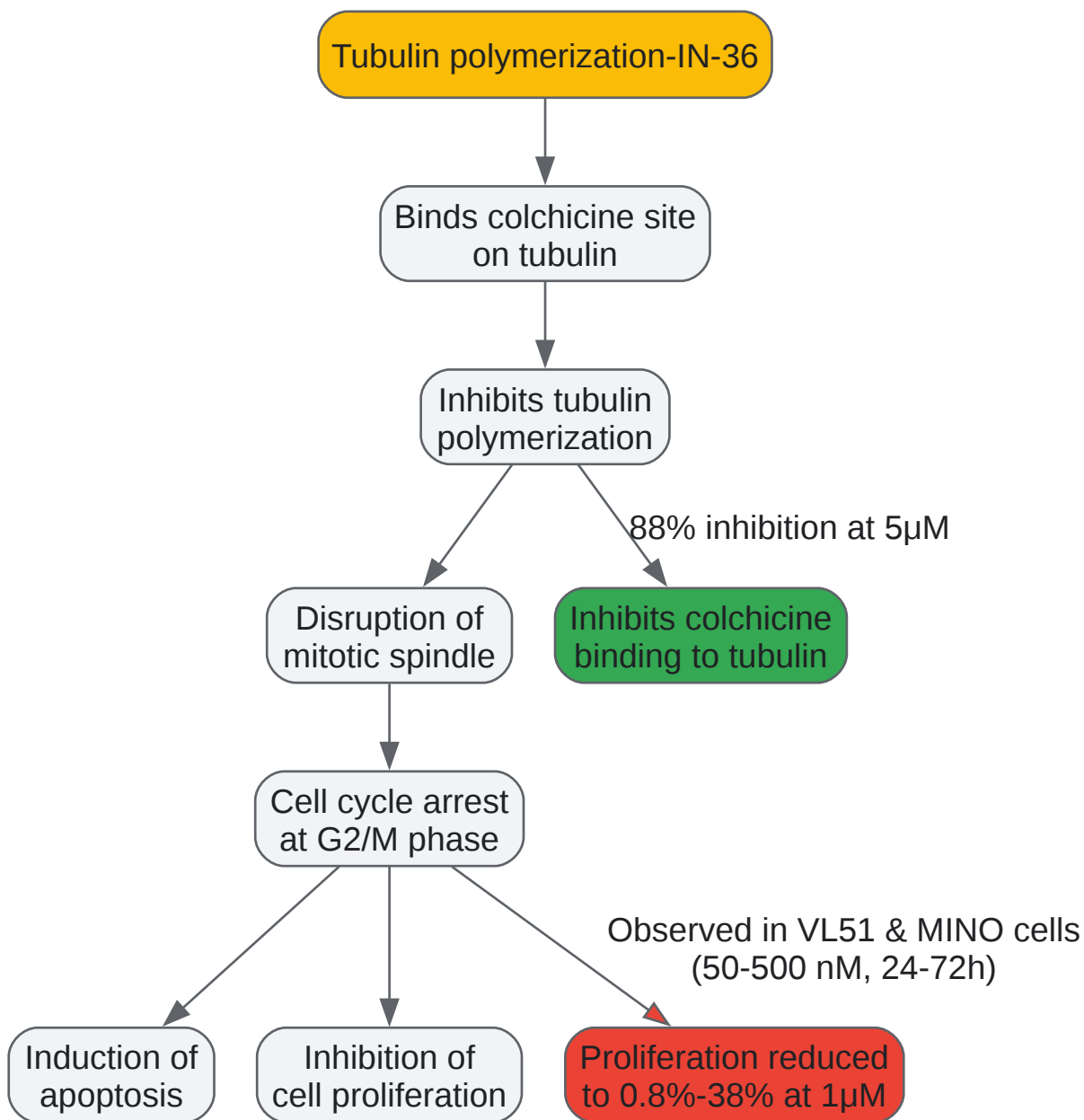
## Experimental Insights and Suggested Protocols

The search results describe the compound's actions but do not provide full methodological details for replication. Based on the described effects and standard practices in the field [2], here are the core experimental workflows and a generalized protocol.

## Mechanism of Action and Cellular Workflow

**Tubulin polymerization-IN-36** binds to the colchicine site on tubulin, disrupting microtubule dynamics.

The diagram below outlines the subsequent cellular events based on the data [1].



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## Generalized Tubulin Polymerization Assay Protocol

While a specific protocol for **Tubulin polymerization-IN-36** is not provided, the following is a standard method for assessing compound effects on tubulin, based on common practices described in the literature [2].

- **Reaction Setup:** Prepare a reaction mixture containing purified tubulin (e.g., from mammalian brain), GTP, and a suitable buffer (e.g., PIPES-based). The test compound is added to this mixture.
- **Polymerization Initiation:** The reaction is moved to a spectrophotometer and the temperature is quickly raised to 37°C to initiate polymerization.
- **Real-Time Monitoring:** The increase in turbidity, which correlates with microtubule formation, is monitored by measuring the optical density (OD) at 350 nm over 30-60 minutes.
- **Data Analysis:** The polymerization curves (OD vs. time) of the compound-treated sample are compared to a vehicle control (e.g., DMSO) and a known inhibitor control. A lower rate and extent of OD increase indicate inhibition of polymerization.

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## References

1. - Tubulin - polymerization | TargetMol IN 36 [targetmol.com]
2. sciencedirect.com/topics/medicine-and-dentistry/ tubulin ... [sciencedirect.com]

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